

Spectroscopic analysis (NMR, IR, Mass Spec) of Felbinac

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Compound of Interest

Compound Name: Felbinac

Cat. No.: B1672330

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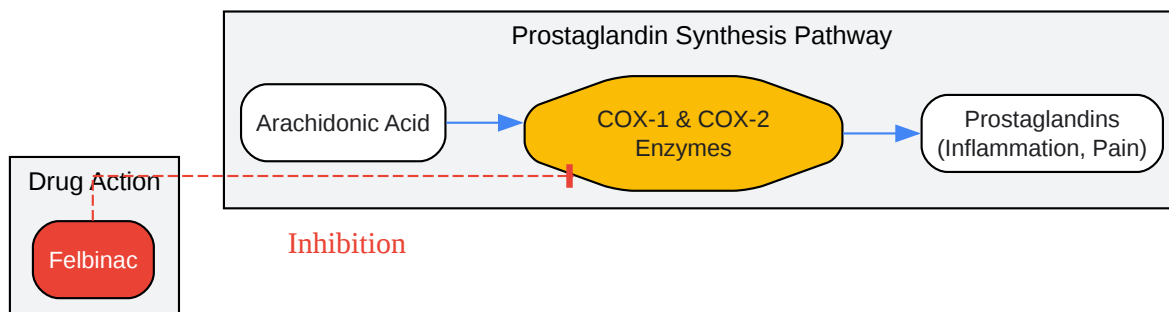
Spectroscopic Analysis of Felbinac: A Technical Guide

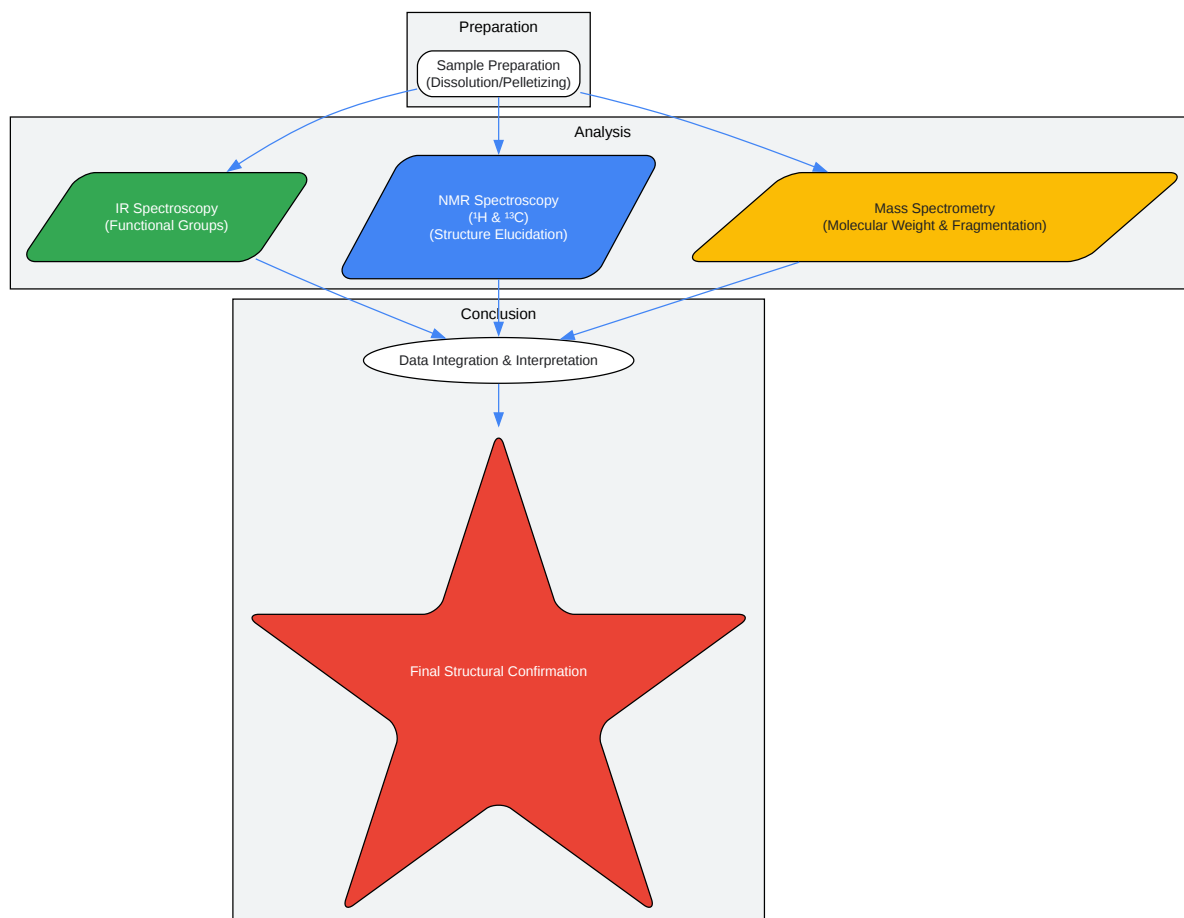
Introduction

Felbinac, a non-steroidal anti-inflammatory drug (NSAID), is a phenylacetic acid derivative utilized topically to alleviate pain and inflammation. Its therapeutic effects are primarily mediated through the inhibition of cyclooxygenase (COX) enzymes, which are key in the biosynthesis of prostaglandins.^[1] A thorough understanding of its chemical structure is paramount for quality control, metabolite identification, and further drug development. This guide provides an in-depth overview of the spectroscopic analysis of **Felbinac**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Mechanism of Action: COX Inhibition

Felbinac exerts its anti-inflammatory, analgesic, and antipyretic effects by inhibiting the cyclooxygenase (COX) enzymes, COX-1 and COX-2.^[1] These enzymes catalyze the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.^{[1][2]} By blocking this pathway, **Felbinac** reduces the local concentration of prostaglandins at the site of inflammation.^[1]





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References

- 1. What is the mechanism of Felbinac? [synapse.patsnap.com]
- 2. Mechanism of action of anti-inflammatory drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
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